

Safe handling and storage procedures for cyclohexanecarbonyl chloride

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Compound of Interest

Compound Name: Cyclohexanecarbonyl chloride

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Cyclohexanecarbonyl Chloride: Technical Support Center

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **cyclohexanecarbonyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What is **cyclohexanecarbonyl chloride** and what are its primary hazards?

Cyclohexanecarbonyl chloride (CAS No. 2719-27-9) is a colorless to pale yellow liquid used as an acylating agent in organic synthesis.^[1] It is a versatile reagent in medicinal chemistry, materials science, and agricultural science.^[2] The primary hazards associated with this chemical are:

- Corrosive: It causes severe skin burns and serious eye damage.^{[3][4]}
- Harmful if Swallowed: It is classified as acutely toxic if ingested.^[4]
- Respiratory Irritant: Vapors and fumes can cause respiratory irritation and are destructive to the mucous membranes and upper respiratory tract.^[3]

- Moisture Sensitive: It reacts with water, including moisture in the air, to produce toxic and corrosive gases like hydrogen chloride.[1][5]
- Combustible: It is a combustible liquid and can form explosive mixtures with air upon intense heating.[4][6]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **cyclohexanecarbonyl chloride**?

Due to its corrosive nature, comprehensive PPE is required. Always use:

- Eye and Face Protection: Chemical goggles or safety glasses with a face shield.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile gloves).[3]
- Body Protection: A lab coat or chemical-resistant apron. For larger quantities or increased risk of splashing, chemical-resistant coveralls are recommended.[3][4]
- Respiratory Protection: In case of inadequate ventilation or when vapors are present, use an approved respirator (e.g., a dust mask type N95 for US standards or equivalent).[6]
- Footwear: Closed-toe shoes are mandatory.[3]

Q3: What are the correct storage procedures for **cyclohexanecarbonyl chloride**?

Proper storage is critical to maintain stability and prevent hazardous reactions.

- Temperature: Store in a cool, dry, well-ventilated area, specifically in an explosion-proof refrigerator at a temperature between 2-8 °C.[3]
- Container: Keep the container tightly closed and sealed to prevent moisture contact.[4][6]
- Inert Atmosphere: Store the contents under an inert gas like nitrogen.[3][4]
- Location: Store in a designated corrosives area away from incompatible materials and sources of ignition.[4][6] The storage area should be locked up.[4]

Q4: What substances are incompatible with **cyclohexanecarbonyl chloride**?

Avoid contact with the following materials to prevent violent reactions or the release of hazardous products:

- Water and moisture[3]
- Strong bases[3][4]
- Alcohols[3]
- Strong oxidizing agents[3][4]
- Alkalis[6]

Q5: How should I respond to an accidental spill?

For small spills, follow these steps:

- Evacuate non-essential personnel and ensure adequate ventilation.[3]
- Eliminate all ignition sources.[3]
- Wearing appropriate PPE, contain the spill using a dike of inert, non-combustible absorbent material like clay, sand, or vermiculite.[3][7] Do not use combustible materials like sawdust.
[7]
- Apply the absorbent material starting from the outside and working inward to completely cover the liquid.[7]
- Carefully sweep or shovel the absorbed material into a suitable, labeled, and closed container for disposal.[3]
- Use non-sparking tools and explosion-proof equipment during cleanup.[3]
- Ventilate the area and wash the spill site after material pickup is complete.

Q6: What are the first aid measures in case of exposure?

Immediate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[3][4]
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected skin with plenty of soap and water. Seek immediate medical attention.[3][4]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4]

Q7: How must **cyclohexanecarbonyl chloride** waste be disposed of?

Dispose of contents and containers in accordance with local, state, and federal regulations. This should be done through a licensed waste disposal company.[3][5] Handle empty containers with care as they may contain flammable residual vapors.[3]

Q8: What are the fire hazards and recommended extinguishing agents?

Cyclohexanecarbonyl chloride is a combustible liquid.[4]

- Fire Hazards: Thermal decomposition can produce toxic gases like carbon oxides and hydrogen chloride.[3] Containers may explode if heated.[3]
- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, or dry chemical powder.[3] A water spray can be used to cool exposed containers, but a direct water jet should not be used.[6]

Troubleshooting Guide

Problem: I noticed the liquid has turned a darker yellow/brown. Is it still usable?

- Cause: Discoloration can indicate decomposition, likely due to exposure to moisture or other contaminants. The chemical reacts with water, which can lead to the formation of cyclohexanecarboxylic acid and hydrogen chloride gas, potentially causing pressure buildup and product degradation.

- Solution: While a slight color change might not affect all reactions, significant discoloration suggests contamination. It is safer to assume the reagent's purity is compromised. Dispose of the material according to proper waste disposal protocols. To prevent this, always store under an inert atmosphere and ensure containers are tightly sealed.[3][4]

Problem: I can smell a sharp, acidic odor near the storage area.

- Cause: A sharp odor likely indicates a leak or escaping vapor, which is corrosive and a respiratory irritant. This could be due to an improperly sealed container or decomposition releasing hydrogen chloride gas.[3]
- Solution: Do not enter the area without appropriate respiratory protection. Ensure the area is well-ventilated.[3] Wearing full PPE, check the container for leaks or damage. If the container is compromised, perform a spill cleanup and transfer the material to a new, appropriate container if safe to do so. If the cap is loose, tighten it in a fume hood.

Data Presentation

Table 1: Physical and Chemical Properties of **Cyclohexanecarbonyl Chloride**

| Property | Value | Source(s) |
|---------------------|--|-----------|
| CAS Number | 2719-27-9 | [3][8] |
| Molecular Formula | C ₇ H ₁₁ ClO | [1][8] |
| Appearance | Clear, colorless to straw-colored liquid | [8] |
| Boiling Point | 180-184 °C at 760 mmHg | [8] |
| Melting Point | 29 °C | [8] |
| Flash Point | 66 °C (150.8 °F) - Closed Cup | [6] |
| Density | 1.096 - 1.105 g/cm ³ at 25 °C | [8] |
| Storage Temperature | 2 - 8 °C | [3] |
| Water Solubility | Hydrolyzes (reacts with water) | [8] |

Experimental Protocols

Protocol 1: General Safe Handling Procedure

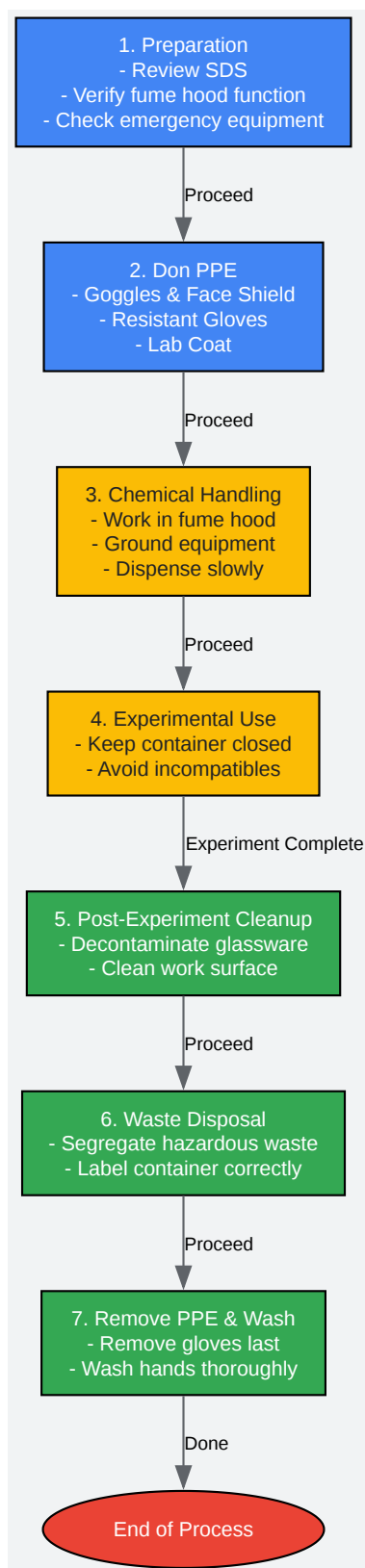
- Preparation: Before starting, ensure an emergency eye wash station and safety shower are accessible.[\[3\]](#) Read the Safety Data Sheet (SDS) thoroughly.
- Work Area: Conduct all work in a well-ventilated chemical fume hood.[\[3\]](#)
- PPE: Don appropriate PPE, including chemical splash goggles, a face shield, chemical-resistant gloves, and a lab coat.[\[3\]](#)
- Handling: Ground all equipment to prevent static discharge.[\[3\]](#) Use non-sparking tools.[\[3\]](#) Avoid breathing vapors, mists, or fumes.[\[3\]](#)
- Dispensing: When transferring the liquid, do so slowly to minimize splashing. Keep the container closed when not in use.[\[3\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[\[3\]](#)[\[4\]](#)
- Cleanup: Clean the work area and decontaminate any equipment used. Dispose of any contaminated materials (e.g., pipette tips, gloves) as hazardous waste.

Protocol 2: Small-Scale Spill Cleanup (< 100 mL)

- Alert & Evacuate: Alert personnel in the immediate area. Evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Control Ignition Sources: Immediately turn off any nearby heat or ignition sources.[\[4\]](#)
- Don PPE: Wear, at a minimum, double-layered nitrile gloves, chemical splash goggles, a face shield, and a chemical-resistant apron. If ventilation is poor, use a respirator.[\[4\]](#)
- Contain Spill: Create a dike around the spill using a dry, inert absorbent material such as vermiculite, clay, or sand.[\[3\]](#)[\[7\]](#)

- Absorb Spill: Gently cover the spill with the absorbent material, working from the outside in. [\[7\]](#) Allow the material to be fully absorbed.
- Collect Waste: Using non-sparking tools, carefully scoop the absorbed material into a clearly labeled, sealable container for hazardous waste. [\[3\]](#)
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water, collecting all cleaning materials for hazardous waste disposal.
- Dispose: Dispose of the sealed waste container and all contaminated PPE according to institutional and regulatory guidelines. [\[5\]](#)

Visualizations



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Caption: Workflow for the safe handling of **cyclohexanecarbonyl chloride**.

Caption: Decision logic for emergency response to incidents.

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References

- 1. CAS 2719-27-9: Cyclohexanecarbonyl chloride | CymitQuimica [cymitquimica.com]
- 2. Cyclohexanecarbonyl chloride | 2719-27-9 | Benchchem [benchchem.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. fishersci.com [fishersci.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. Learn How to Respond to Chemical Spills with These Steps [northindustrial.net]
- 8. Cyclohexanecarbonyl chloride | lookchem [lookchem.com]
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